

Synthesis of O-(2-Chlorophenyl) dichlorothiophosphate from 2-chlorophenol

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Compound of Interest

Compound Name: *O-(2-Chlorophenyl) dichlorothiophosphate*

CAS No.: 68591-34-4

Cat. No.: B1609310

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Technical Guide: Synthesis of O-(2-Chlorophenyl) Dichlorothiophosphate

Executive Summary

This technical guide details the synthesis of **O-(2-Chlorophenyl) dichlorothiophosphate** (also known as 2-chlorophenyl phosphorodichloridothioate), a critical intermediate in the manufacture of organophosphorus pesticides (such as Profenofos) and specific pharmaceutical agents.^[1]

The protocol utilizes a nucleophilic substitution reaction between 2-chlorophenol and thiophosphoryl chloride (

) in the presence of a tertiary amine base.^[1] This method is selected for its high selectivity toward the mono-ester product, minimizing the formation of di- and tri-substituted by-products (and

).[1]

Key Physical Properties of Target:

- CAS Number: 15074-54-1[1][2]

- Molecular Formula:

[1]

- Molecular Weight: 245.43 g/mol [1][2]

- Boiling Point: 135–137 °C at 12 mmHg (Lit.)

- Density: ~1.491 g/mL at 25 °C[1][2]

Reaction Mechanism & Chemistry

The synthesis proceeds via a base-catalyzed nucleophilic substitution at the phosphorus center.[1] The reaction is highly sensitive to stoichiometry and temperature; excess heat or insufficient mixing can lead to polymerization or poly-substitution.[1]

Chemical Equation

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Sources

- 1. Profenofos [webbook.nist.gov]
- 2. 2-Chlorophenyl phosphorodichloridate 99 15074-54-1 [sigmaaldrich.com]
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